

trifloxystrobin application timing crop growth stage

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

[Get Quote](#)

Trifloxystrobin Profile and Mode of Action

Technical Profile: Trifloxystrobin is a strobilurin fungicide (FRAC Group 11) that inhibits mitochondrial respiration in fungi by binding to the cytochrome bc1 complex (QoI), halting energy production and preventing disease development [1].

Key Characteristics: Its efficacy is enhanced by **mesostemic activity**, providing rainfastness and forming a protective layer on plant surfaces. It also exhibits **translaminar movement** (penetrating leaf tissues) and **vapor phase activity**, which aids in redistribution for improved coverage [1].

Application Timing by Crop and Growth Stage

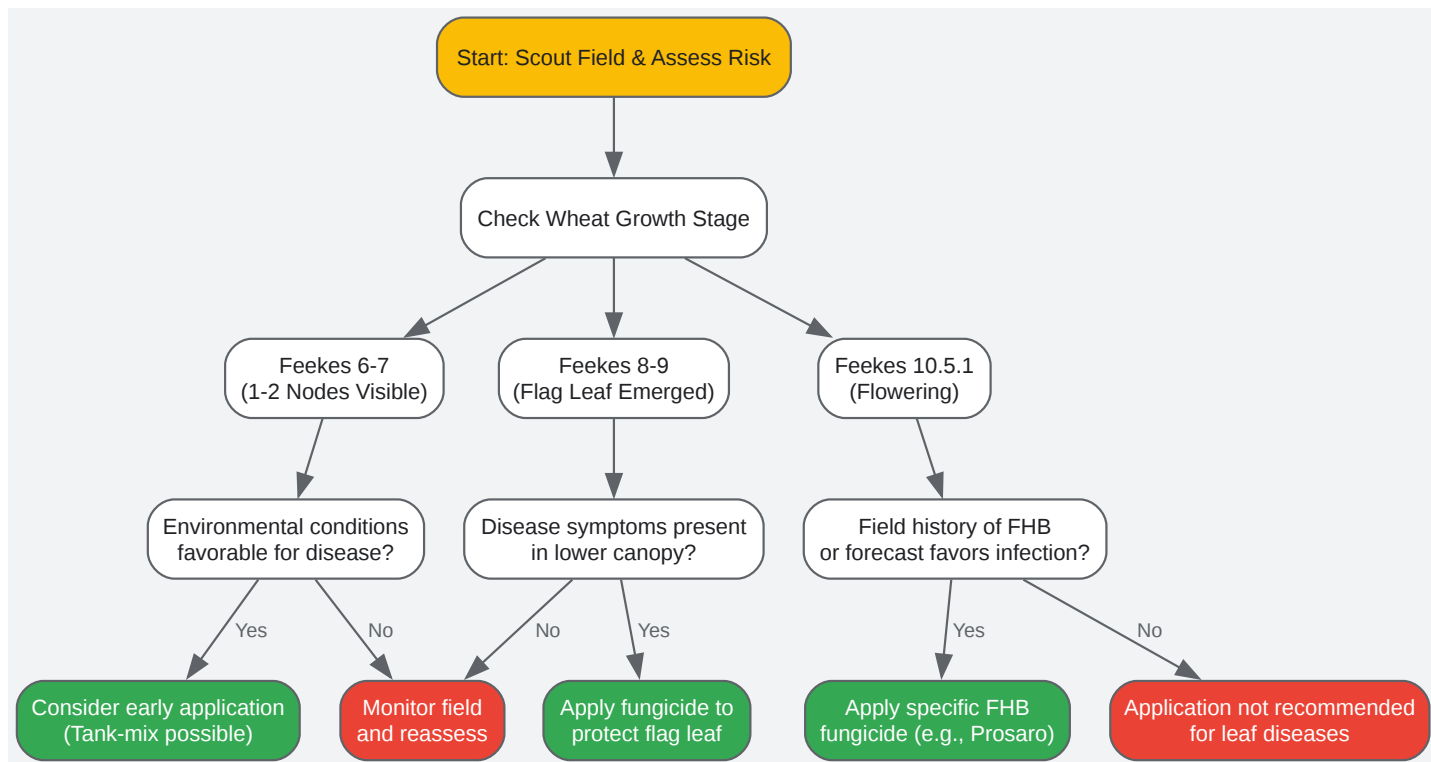
Optimal application timing targets key growth stages and early disease development. The following table summarizes application notes for major crops.

| Crop | Target Diseases | Recommended Growth Stage(s) for Application | Application Notes |
|-------|---|--|---|
| Wheat | Septoria leaf blotch, Tan spot, Powdery | Feekes 6-7 (early jointing) for lower canopy diseases; | Flag leaf stage (Feekes 8-9) is most critical for yield protection; |

| Crop | Target Diseases | Recommended Growth Stage(s) for Application | Application Notes |
|-----------------------------------|---|--|---|
| | mildew, Rusts [2] [3] | Feekes 8-9 (flag leaf emergence) for flag leaf protection [2] | early applications (Feekes 6-7) may be tank-mixed with herbicides [2]. |
| Edible Roses | Powdery mildew [4] | Apply as a protective spray before disease establishment; follow local label directions [4]. | A study applied 184 g a.i./hm ² twice for powdery mildew control; residues dissipate rapidly (half-life of 1.2–2.7 days) [4]. |
| Onions | Stemphylium leaf blight | By the 5- to 7-leaf stage [5] | Note: Field research indicates resistance in <i>Stemphylium</i> to strobilurins (including trifloxystrobin); alternative fungicides are recommended [5]. |
| Grapes, Apples, Vegetables | Powdery mildew, Downy mildew, Rusts, Scab, Early/Late blights [1] | Varies by crop and disease; typically at pre-bloom and post-bloom stages, or when conditions favor disease [1] | Used in integrated management programs; often formulated with partners like tebuconazole or propiconazole for resistance management [2] [1]. |

Decision Workflow for Field Application

The diagram below outlines a protocol for determining application timing in wheat, which can be adapted for other crops.



[Click to download full resolution via product page](#)

Experimental Protocol for Residue and Efficacy Trials

For researchers conducting field trials on **trifloxystrobin**, the following protocol provides a methodological framework.

1. Field Trial Design

- **Plot Layout:** Use a randomized complete block design (RCBD) with a minimum of four replications.
- **Treatments:** Include an untreated control, a commercial standard fungicide for comparison, and the test formulations of **trifloxystrobin** at multiple rates.
- **Application:** Apply using calibrated backpack sprayers with flat-fan nozzles. For edible roses, a representative study used a dosage of **184 g a.i./hm²**, **applied twice** with a 7-day interval [4].

2. Data Collection and Assessment

- **Disease Assessment:** Rate disease severity on a standard percentage scale (e.g., 0-100% leaf area affected) at multiple time points pre- and post-application. Calculate the Area Under the Disease Progress Curve (AUDPC).
- **Yield Data:** Harvest center rows of each plot and record grain yield, test weight, and other quality parameters.
- **Residue Sampling:** For residue decline studies, collect representative crop samples (e.g., rose petals) at predetermined intervals (e.g., 2 hours, and 1, 3, 5, 7, 10, 14 days after application) [4].

3. Laboratory Residue Analysis (QuEChERS-UPLC-MS/MS) This method is effective for quantifying **trifloxystrobin** and its metabolite CGA321113.

- **Extraction:** Homogenize a 10.0 g sample of finely chopped fresh rose petals with 10 mL acetonitrile in a 50 mL centrifuge tube for 2 minutes. Add a salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate) and shake vigorously for 1 minute, then centrifuge [4].
- **Clean-up:** Transfer 1.5 mL of the upper acetonitrile layer to a dispersive-SPE tube containing 150 mg MgSO₄ and 25 mg PSA. Shake and centrifuge.
- **Analysis:** Inject the purified extract into a UPLC-MS/MS system. Quantify residues using an external solvent standard curve. The method should be validated for selectivity, linearity ($R^2 > 0.99$), accuracy (recoveries of 85-110%), and precision (RSD < 15%) [4].

Resistance Management and Strategic Use

- **Resistance Risk:** **Trifloxystrobin** is a high-risk candidate for pathogen resistance due to its site-specific mode of action (FRAC Group 11) [1]. Resistance has been confirmed in pathogens like *Stemphylium vesicarium* in onions [5].
- **Management Strategies:**
 - **Always mix trifloxystrobin** with a fungicide from a different FRAC group (e.g., a DMI triazole like tebuconazole [2] or propiconazole [1]).
 - **Limit applications** to 1-2 times per season and avoid consecutive uses.
 - **Apply as a preventative** or at very early disease onset, as strobilurins are primarily protective [2] [1].

Key Takeaways for Researchers

- **Timing is Critical:** The highest return on investment in cereal crops comes from protecting the flag leaf stage (Feekes 8-9) [2].

- **Formulation Matters:** Suspension concentrates (SC) are dominant due to stability and application ease, but water-dispersible granules (WG) are also effective [6] [7].
- **Residues and Safety:** Processing factors must be considered. Drying rose petals concentrated **trifloxystrobin** residues by 3.0-3.9 times, while brewing transferred very little to the infusion [4].
- **Combating Resistance:** The future of strobilurins relies on their use in robust mixtures and as part of integrated pest management programs to delay resistance.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The Efficacy of Trifloxystrobin Fungicide in Modern Agriculture [hbjrain.com]
2. Timing of Fungicide Application in Wheat - Bayer Crop Science [cropscience.bayer.us]
3. Foliar Fungicides and Wheat Production in Oklahoma [extension.okstate.edu]
4. Fate of Tebuconazole and Trifloxystrobin in Edible Rose ... [pmc.ncbi.nlm.nih.gov]
5. Michigan vegetable crop report – June 11, 2025 [canr.msu.edu]
6. Trifloxystrobin Market Research Report 2033 - Market Intelo [marketintelo.com]
7. Trifloxystrobin Market Report | Global Forecast From 2025 ... [dataintelo.com]

To cite this document: Smolecule. [trifloxystrobin application timing crop growth stage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545845#trifloxystrobin-application-timing-crop-growth-stage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com